

# Protocol for Assessing Acute Toxicity of Monosodium Methanearsonate (MSMA) in Aquatic Organisms

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## Compound of Interest

Compound Name: Sodium methylarsonate

Cat. No.: B135196

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Application Note & Protocol: AN-AQ-001

## Introduction

Monosodium methanearsonate (MSMA) is an organic arsenical herbicide that has been used for post-emergent control of grasses and broadleaf weeds. Due to its application in terrestrial environments, there is a potential for MSMA to enter aquatic ecosystems through runoff and leaching, posing a risk to aquatic organisms. This document provides a detailed protocol for assessing the acute toxicity of MSMA to a range of aquatic organisms, including fish, invertebrates, and algae. The protocols are based on internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD) and the United States Environmental Protection Agency (U.S. EPA) to ensure data quality and comparability.

## Data Presentation: Acute Toxicity of MSMA to Aquatic Organisms

The following tables summarize the available quantitative data on the acute toxicity of MSMA to various aquatic species. These values, typically expressed as LC50 (the concentration lethal to 50% of the test organisms) or EC50 (the concentration that causes a specified effect in 50% of the test organisms), are crucial for environmental risk assessment.

Table 1: Acute Toxicity of MSMA to Aquatic Vertebrates (Fish)

Species	Common Name	Endpoint (96-hour)	Concentration (µg/L)	Reference
Oncorhynchus mykiss	Rainbow Trout	LC50	>100,000	U.S. EPA
Lepomis macrochirus	Bluegill Sunfish	LC50	>100,000	U.S. EPA

Table 2: Acute Toxicity of MSMA to Aquatic Invertebrates

Species	Common Name	Endpoint (48-hour)	Concentration (µg/L)	Reference
Daphnia magna	Water Flea	EC50	58,000	Thurston County Health Dept.

Table 3: Acute Toxicity of MSMA to Aquatic Plants (Algae)

Species	Common Name	Endpoint (72-hour)	Concentration (µg/L)	Reference
Pseudokirchnerie lla subcapitata	Green Algae	EC50	53,000	U.S. EPA

## Experimental Protocols

The following are detailed, generalized protocols for conducting acute aquatic toxicity tests with MSMA. These are based on the OECD Guidelines for the Testing of Chemicals, specifically OECD 203 (Fish), OECD 202 (Daphnia), and OECD 201 (Algae).

### Protocol for Acute Toxicity Testing with Fish (based on OECD 203)

#### 3.1.1. Principle

Fish are exposed to MSMA in a static or semi-static system for 96 hours. Mortalities and sub-lethal effects are observed and recorded at 24, 48, 72, and 96 hours. The results are used to determine the LC50 value.<sup>[1]</sup>

### 3.1.2. Materials and Methods

- Test Organism: Rainbow trout (*Oncorhynchus mykiss*) or Bluegill sunfish (*Lepomis macrochirus*), juvenile stage.
- Test Substance: MSMA (analytical grade).
- Test Water: Reconstituted freshwater with known hardness, pH, and dissolved oxygen levels.
- Apparatus: Glass test chambers, temperature control system, aeration system (if necessary), pH meter, dissolved oxygen meter.
- Test Concentrations: A geometric series of at least five concentrations of MSMA and a control. A range-finding test may be necessary to determine the appropriate concentration range.
- Procedure:
  - Prepare stock solutions of MSMA.
  - Prepare the test concentrations by diluting the stock solution with test water.
  - Acclimate the fish to the test conditions for at least 48 hours.
  - Introduce a specified number of fish (e.g., 10) into each test chamber.
  - Maintain the test conditions (temperature, light cycle) for 96 hours.
  - Observe and record mortality and any abnormal behavior at 24, 48, 72, and 96 hours.
  - Measure water quality parameters (pH, dissolved oxygen, temperature) at the beginning and end of the test.
  - Analyze the test concentrations at the beginning and end of the exposure period.

- Data Analysis: Calculate the 96-hour LC50 value and its 95% confidence limits using appropriate statistical methods (e.g., probit analysis).

## Protocol for Acute Immobilisation Testing with *Daphnia* sp. (based on OECD 202)

### 3.2.1. Principle

Young daphnids are exposed to MSMA for 48 hours. The endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation. The results are used to determine the EC50 value.[\[2\]](#)[\[3\]](#)

### 3.2.2. Materials and Methods

- Test Organism: *Daphnia magna*, less than 24 hours old.
- Test Substance: MSMA (analytical grade).
- Test Medium: Reconstituted freshwater.
- Apparatus: Glass test vessels, temperature control system, light source.
- Test Concentrations: At least five concentrations of MSMA in a geometric series and a control.
- Procedure:
  - Prepare stock solutions of MSMA.
  - Prepare the test concentrations by diluting the stock solution with the test medium.
  - Introduce a specified number of daphnids (e.g., 20, divided into four replicates of five) into each test vessel.[\[4\]](#)
  - Maintain the test conditions ( $20 \pm 2^{\circ}\text{C}$ , 16h light: 8h dark photoperiod) for 48 hours.[\[2\]](#)
  - Observe and record the number of immobilized daphnids at 24 and 48 hours.

- Measure water quality parameters at the beginning and end of the test.
- Analyze the test concentrations at the beginning and end of the exposure period.
- Data Analysis: Calculate the 48-hour EC50 value and its 95% confidence limits.

## Protocol for Algal Growth Inhibition Test (based on OECD 201)

### 3.3.1. Principle

Exponentially growing cultures of green algae are exposed to various concentrations of MSMA over a period of 72 hours. The inhibition of growth in relation to a control culture is determined.

[\[5\]](#)[\[6\]](#)

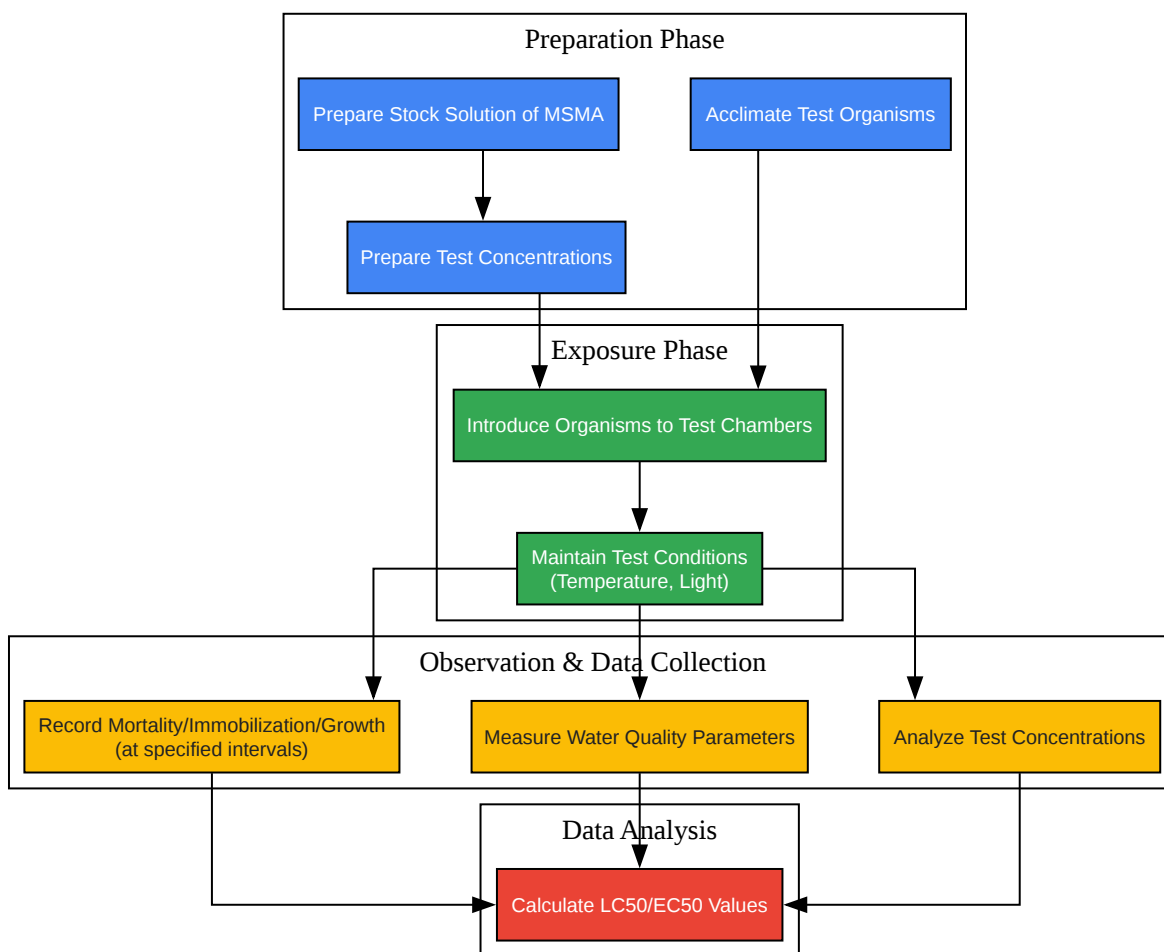
### 3.3.2. Materials and Methods

- Test Organism: *Pseudokirchneriella subcapitata* (green algae).
- Test Substance: MSMA (analytical grade).
- Test Medium: A complete nutrient medium for algal culture.
- Apparatus: Glass flasks, sterile culture equipment, incubator with controlled temperature and illumination, cell counting equipment (e.g., hemocytometer, spectrophotometer).
- Test Concentrations: At least five concentrations of MSMA in a geometric series and a control.
- Procedure:
  - Prepare sterile stock solutions of MSMA.
  - Prepare the test cultures by adding the appropriate amount of stock solution to the algal medium.
  - Inoculate each flask with a known concentration of exponentially growing algae.

- Incubate the flasks for 72 hours under continuous illumination and constant temperature (21-24°C).[7]
- Measure the algal biomass (e.g., cell concentration) at 24, 48, and 72 hours.
- Measure the pH of the cultures at the beginning and end of the test.
- Analyze the test concentrations at the beginning and end of the exposure period.
- Data Analysis: Calculate the 72-hour EC50 value for growth rate inhibition and yield, along with their 95% confidence limits.

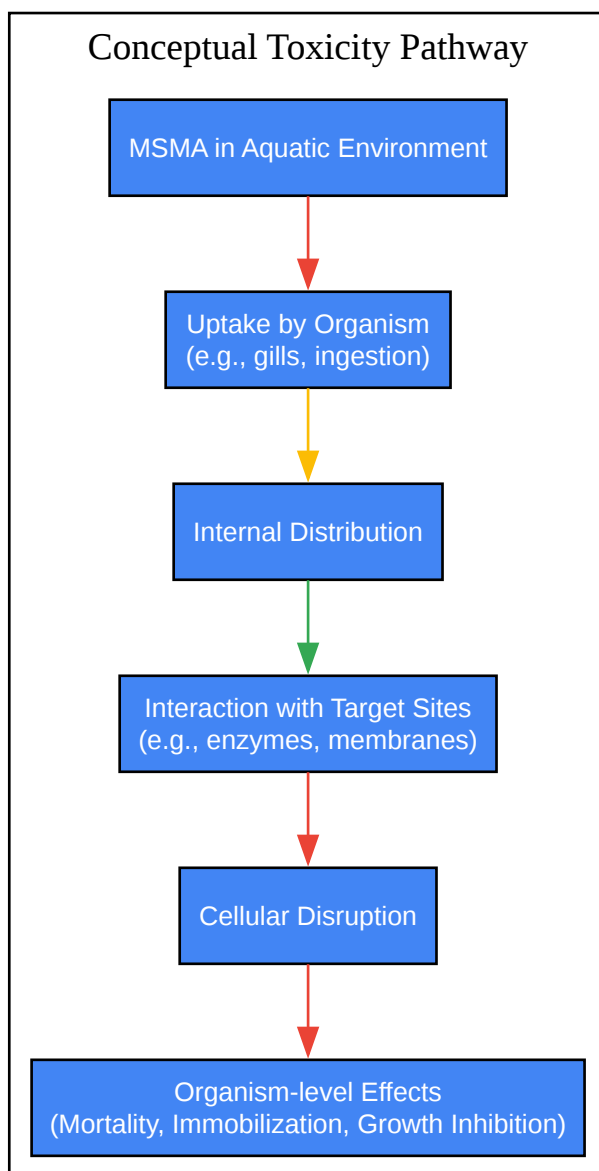
## Visualizations

The following diagrams illustrate the general workflow for the acute aquatic toxicity testing protocols.



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Caption: General workflow for acute aquatic toxicity testing.



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Caption: Conceptual pathway of MSMA toxicity in aquatic organisms.

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## References



- 1. Fish toxicity - acute toxicity | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 2. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 3. fera.co.uk [fera.co.uk]
- 4. oecd.org [oecd.org]
- 5. catalog.labcorp.com [catalog.labcorp.com]
- 6. OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test - Situ Biosciences [situbiosciences.com]
- 7. env.go.jp [env.go.jp]
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